Mechanism of Action: Pyrazolopyridine Kinase Inhibitors[2]

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Compound of Interest

Compound Name:	*5-Bromo-6-methyl-1H-pyrazolo[3,4-b]pyridin-3-amine*
CAS No.:	*1211584-18-7*
Cat. No.:	*B571874*

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Structural Biology & Binding Mechanism[1][3]

The Core Scaffold as an ATP Mimic

The pyrazolopyridine ring system (specifically isomers like pyrazolo[1,5-a]pyridine and pyrazolo[3,4-b]pyridine) is designed to mimic the adenine ring of ATP. Its planar heterobicyclic structure allows it to slot into the deep cleft between the N-terminal and C-terminal lobes of the kinase domain.

Key Binding Interactions (Type I Inhibition)

Most pyrazolopyridine inhibitors function as Type I ATP-competitive inhibitors, binding to the active conformation (DFG-in) of the kinase.

- Hinge Region Hydrogen Bonding: The nitrogen atoms in the pyrazolopyridine core serve as hydrogen bond acceptors/donors, interacting directly with the backbone amide and carbonyl groups of the kinase hinge region (residues connecting the N- and C-lobes). This mimics the N1 and N6 interaction of adenine.

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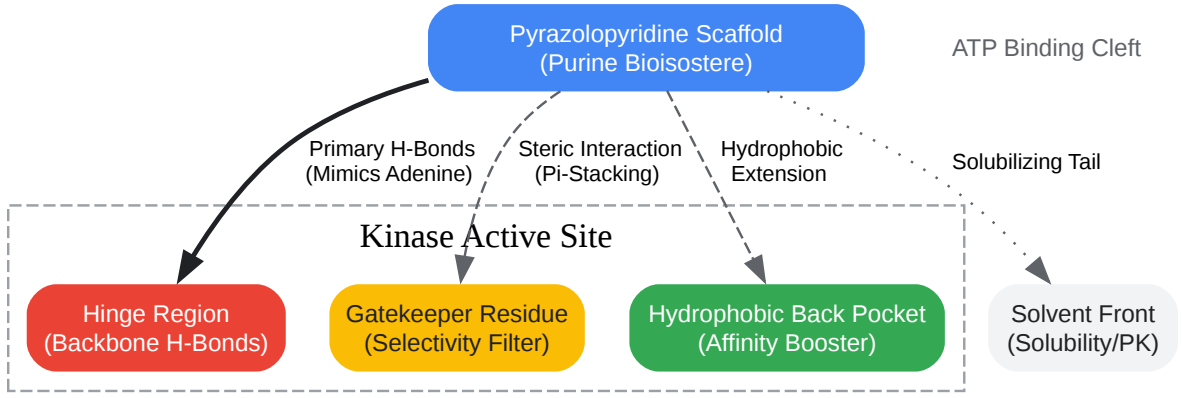
- Hydrophobic Enclosure: The scaffold is sandwiched between hydrophobic residues from the N-lobe (often a Valine or Isoleucine) and the C-lobe.
- Gatekeeper Interaction: Substituents at the C-3 or C-7 position are often engineered to probe the "gatekeeper" residue. A smaller gatekeeper (e.g., Threonine) allows bulky aromatic groups to access the hydrophobic back pocket (Selectivity Pocket), whereas a bulky gatekeeper (e.g., Methionine) restricts this access.
- Ribose Pocket & Solvent Front: Substituents extending from the core (often solubilizing groups like piperazines or morpholines) project towards the solvent front, improving physicochemical properties and forming auxiliary H-bonds with surface residues (e.g., Asp or Glu).

Diagram 1: Pharmacophore Binding Mode

The following diagram illustrates the structural logic of a pyrazolopyridine inhibitor occupying the ATP pocket.



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Caption: Schematic representation of pyrazolopyridine scaffold interactions within the kinase ATP-binding pocket, highlighting critical regions for potency and selectivity.

Case Studies in Target Specificity

A. RET Kinase: Selpercatinib (Pyrazolo[1,5-a]pyridine)

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Selpercatinib (LOXO-292) exemplifies the clinical success of this scaffold. It targets RET (Rearranged during Transfection) receptor tyrosine kinase fusions.

- Mechanism: It binds the active kinase conformation but avoids the steric clash with the gatekeeper residue (often mutated in resistance, e.g., V804M). The pyrazolopyridine core provides a rigid anchor, while substituents wrap around the gatekeeper, rendering the drug effective even against resistance mutations.
- Significance: Approved for NSCLC and thyroid cancers driven by RET alterations.

B. MK2 (MAPKAPK2): The Solubility Challenge

MK2 is a downstream effector of p38 MAPK, crucial in inflammation.[2]

- Challenge: Early ATP-competitive inhibitors had poor solubility and low cellular potency.[2]
- Solution: Pyrazolopyridine derivatives were synthesized to improve "residence time" (the duration the drug stays bound). By extending into the ribose pocket with polar groups, researchers achieved high affinity and improved physicochemical properties, although selectivity against CDK2 remains a common SAR hurdle.

Diagram 2: RET Signaling Pathway

This diagram contextualizes where the inhibitor acts within the oncogenic signaling cascade.

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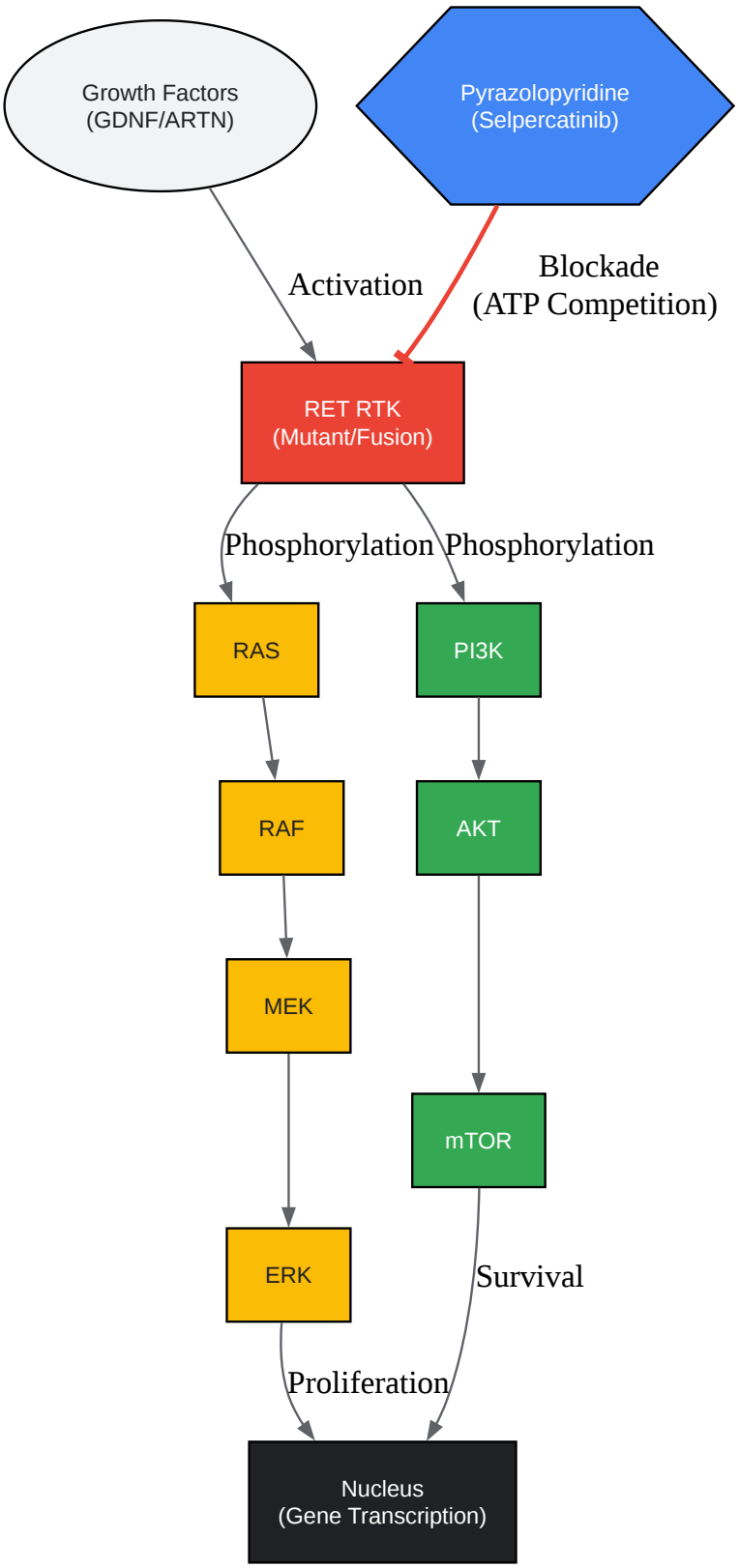

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Caption: The RET signaling cascade showing the upstream blockade by pyrazolopyridine inhibitors, preventing downstream RAS/ERK and PI3K/AKT activation.

Structure-Activity Relationship (SAR) Guide

To optimize pyrazolopyridine inhibitors, specific substitution patterns are critical. The table below summarizes the SAR logic based on field data.

Position (Generic)	Functionality	Optimization Strategy
Core Scaffold	Hinge Binding	Pyrazolo[1,5-a]pyridine offers optimal planarity and H-bond acceptor capability (N1).
C-3 Position	Gatekeeper Interaction	Aromatic rings (phenyl, pyridine) here engage in -stacking or hydrophobic interactions. Bulky groups can improve selectivity for kinases with small gatekeepers.
C-7 Position	Solvent Exposure	Ideal for attaching solubilizing groups (e.g., piperazine, morpholine). Reduces lipophilicity (LogP) and improves oral bioavailability.
Ring Substituents	Electronic Tuning	Electron-withdrawing groups (F, Cl) on the C-3 aryl ring can modulate metabolic stability (blocking oxidation) and adjust acidity of NH groups.

Experimental Validation Protocols

Protocol A: TR-FRET Kinase Binding Assay (LanthaScreen™)

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This assay measures the ability of a compound to displace a tracer from the kinase active site. It is "self-validating" because it measures binding directly, independent of ATP turnover rate.

Objective: Determine the

of a pyrazolopyridine inhibitor against Recombinant RET kinase.

Materials:

- Europium-labeled anti-GST antibody (donor).
- AlexaFluor™ 647-labeled Kinase Tracer (acceptor).
- GST-tagged RET kinase domain.
- Inhibitor stock (10 mM in DMSO).

Workflow:

- Preparation: Dilute inhibitor in kinase buffer (50 mM HEPES pH 7.5, 10 mM MgCl2, 1 mM EGTA, 0.01% Brij-35). Prepare a 10-point serial dilution (1:3).
- Incubation:
  - Add 5

    L of inhibitor to a 384-well white low-volume plate.
  - Add 5

    L of Kinase/Antibody mixture (Optimized conc. usually 5 nM kinase / 2 nM antibody).
  - Add 5

    L of Tracer (Concentration =

    of tracer, typically 10-100 nM).
- Equilibrium: Incubate for 60 minutes at Room Temperature (protected from light).

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- Detection: Read Fluorescence Resonance Energy Transfer (FRET) on a plate reader (Excitation: 340 nm; Emission: 665 nm [Acceptor] and 615 nm [Donor]).
- Analysis: Calculate Emission Ratio (

). Plot Ratio vs. log[Inhibitor]. Fit to sigmoidal dose-response equation.

Self-Validation Check:

- Z'-Factor: Must be > 0.5 for the assay to be considered robust.
- Control: Staurosporine (broad-spectrum inhibitor) must yield a consistent

  within 3-fold of historical mean.

Diagram 3: Experimental Workflow (TR-FRET)



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Caption: Step-by-step workflow for the Time-Resolved FRET kinase binding assay used to validate inhibitor potency.

Challenges & Future Directions

- Kinase Selectivity: The similarity of the ATP pocket across the kinome (over 500 kinases) poses a risk of off-target effects. Pyrazolopyridines must be carefully profiled against a "Kinome Scan" (e.g., DiscoverX) to ensure they do not inhibit anti-targets like hERG (cardiotoxicity risk).
- Resistance Mutations: While Type I inhibitors are potent, mutations at the gatekeeper residue (e.g., T315I in ABL, V804M in RET) can sterically block binding. Next-generation designs focus on Type II inhibitors (binding DFG-out) or Macrocyclization of the pyrazolopyridine core to improve potency against mutants.

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